

# discovery and development of Cyflumetofen acaricide

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## Compound Focus: Cyflumetofen

CAS No.: 400882-07-7

Cat. No.: S641626

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## Cyflumetofen Technical Profile

The table below summarizes the core technical and regulatory data for **Cyflumetofen**.

Property	Details
IUPAC Name	2-methoxyethyl ( <i>RS</i> )-2-(4- <i>tert</i> -butylphenyl)-2-cyano-3-oxo-3-( $\alpha,\alpha,\alpha$ -trifluoro- <i>o</i> -tolyl)propionate [1]
CAS RN	400882-07-7 [1]
Mode of Action (IRAC Group)	Mitochondrial complex II electron transport inhibitor (Group 25A) [1]
Molecular Formula	C <sub>24</sub> H <sub>24</sub> F <sub>3</sub> NO <sub>4</sub> [1]
Molecular Mass	447.45 g/mol [1]
Year of First Registration	2007 (Japan) [1]
EU Inclusion Expiry	15 October 2027 [1]

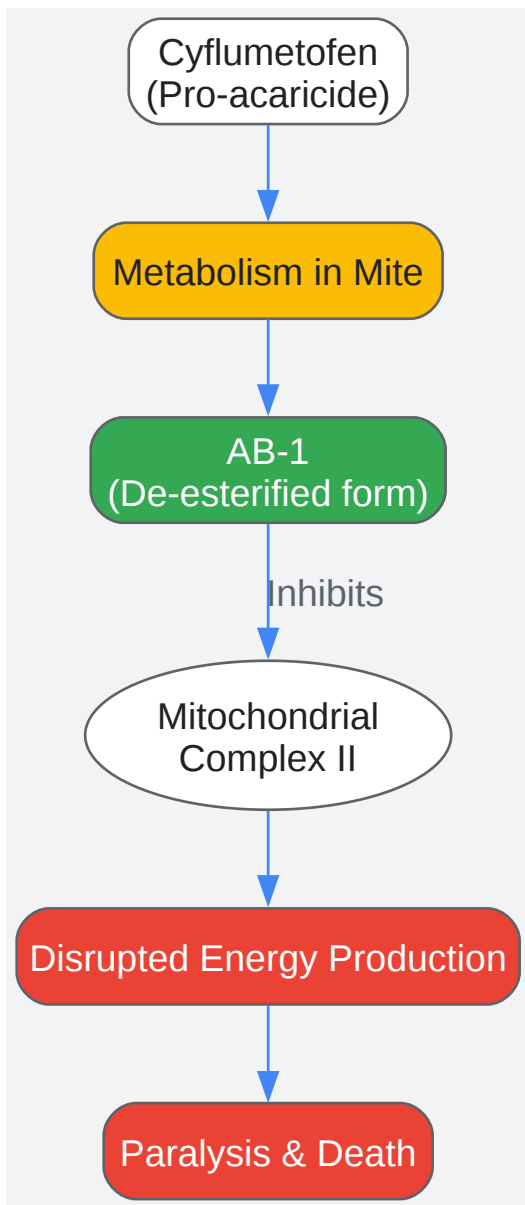
Property	Details
Physical State (at 20°C)	White powder [1]
Water Solubility (at 20°C)	0.0281 mg/L (low) [1]
Log P <sub>ow</sub> (at 25°C)	4.3 (high) [1]

## Mode of Action & Metabolic Activation

**Cyflumetofen** is a novel benzoylacetonitrile acaricide that operates through a unique mode of action for pest control. It is a selective mitochondrial complex II inhibitor, which disrupts the electron transport chain in the mitochondria of pest mites, leading to a loss of motor coordination, paralysis, and death [1] [2].

A key finding is that **Cyflumetofen** itself is a pro-acaricide. Its activity is dependent on **metabolic activation within the target mite**. It is metabolized into its de-esterified form, known as **AB-1**, which is the primary agent responsible for inhibiting complex II at extremely low concentrations [3]. This selective activation contributes to its favorable safety profile for non-target organisms.

The following diagram illustrates this metabolic activation pathway and its effect.



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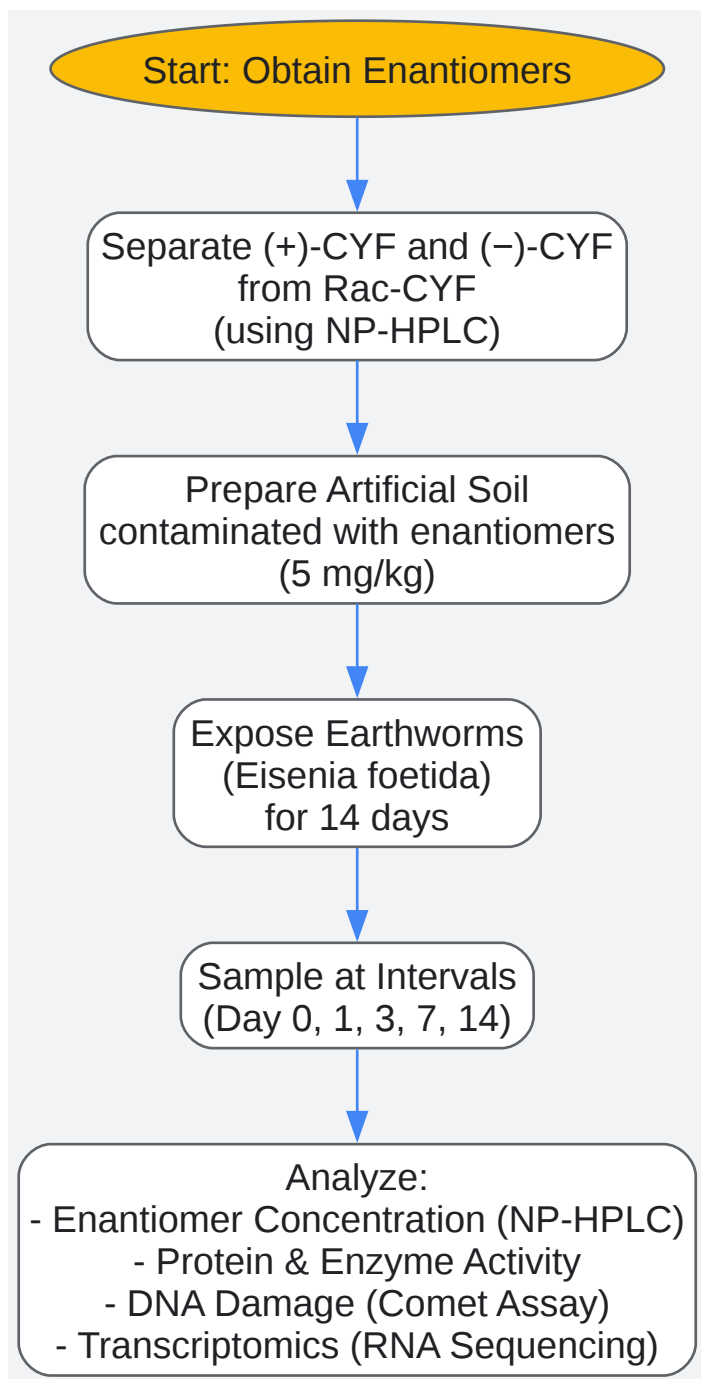
## Stereoselective Environmental Behavior

**Cyflumetofen** is a **chiral molecule**, meaning it exists as two non-superimposable mirror-image forms (enantiomers), typically referred to as (+)-CYF and (-)-CYF [4]. The commercial product is sold as a racemic mixture (a 50:50 mix of both enantiomers) [1]. However, recent research highlights that these enantiomers can behave differently in the environment, a phenomenon known as **stereoselectivity**.

A 2023 study investigated the enantioselective degradation, bioaccumulation, and toxicity of **Cyflumetofen** in earthworms (*Eisenia foetida*), a key non-target soil organism [4]. The main findings are summarized below.

Aspect	Finding	Implication
<b>Bioaccumulation</b>	Enantiomers selectively enriched in earthworms, peaking at day 7 of exposure. (+)-CYF persisted longer than (-)-CYF [4].	The two forms are not processed equally; one may pose a longer-term environmental risk.
<b>Toxicity Order</b>	(-)-CYF > Rac-CYF (Racemate) > (+)-CYF [4].	The (-)-enantiomer is significantly more toxic to earthworms than the (+)-enantiomer.
<b>Toxicity Mechanism</b>	Chronic exposure induced oxidative stress, altered detoxification enzyme activity, and caused DNA damage. Transcriptomic analysis revealed effects on genetic information processing and signal transduction pathways [4].	The toxicity manifests through complex physiological and genetic disruptions.

The experimental workflow used in this study provides a robust methodology for assessing the environmental risk of chiral pesticides and is detailed below.



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#### Experimental Workflow Details:

- **Test Organism:** Adult earthworms (*Eisenia foetida*) with well-developed clitella [4].
- **Exposure Setup:** Earthworms were exposed to artificial soil contaminated with individual enantiomers or the racemate at a concentration of 5 mg/kg. The test included a control group and was conducted in triplicate [4].
- **Key Analytical Methods:**

- **Enantiomer Analysis:** Concentrations of the enantiomers in soil and earthworm tissues were determined using **Normal-Phase High-Performance Liquid Chromatography (NP-HPLC)** [4].
- **Biomarker Assays:** Measured protein content, activities of oxidative stress enzymes (e.g., Superoxide Dismutase, Catalase), and detoxification enzymes (e.g., Glutathione S-transferase) [4].
- **Genotoxicity:** DNA damage was evaluated using the **single-cell gel electrophoresis (Comet) assay** [4].
- **Transcriptomics: RNA sequencing** was used to identify differentially expressed genes (DEGs) and understand the toxic mechanisms at the molecular level [4].

## Regulatory Status & Recent Approvals

**Cyflumetofen** is an approved active substance in several key markets, with its EU approval valid until 2027 [1]. It is **not listed as a candidate for substitution** in the EU, indicating it is not considered to have particularly high risks compared to other substances [1].

Recent regulatory developments include:

- **Canada:** In November 2024, Health Canada approved **Nealta Miticide** (containing **cyflumetofen**) for controlling spider mites on greenhouse strawberries, tomatoes, peppers, and cucumbers. The decision highlighted its value as a new mode of action for resistance management [5].
- **United States:** The U.S. EPA has been actively reviewing and responding to petitions for **Cyflumetofen**, with the most recent documents published in April 2024 [6].

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